

Environmental Fate and Biodegradability of Diisopropyl Adipate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diisopropyl Adipate

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Introduction

Diisopropyl adipate (DIPA), the diester of isopropyl alcohol and adipic acid, is a widely used excipient in pharmaceutical and cosmetic formulations, valued for its properties as an emollient, solvent, and plasticizer.^{[1][2]} Understanding its environmental fate and biodegradability is crucial for assessing its ecological impact and ensuring its safe use. This technical guide provides a comprehensive overview of the current knowledge regarding the environmental degradation of **diisopropyl adipate**, including its abiotic and biotic transformation pathways.

Physicochemical Properties

A summary of the key physicochemical properties of **diisopropyl adipate** is presented in Table 1. These properties influence its distribution and behavior in the environment.

| Property | Value | Reference |
|-----------------------|--|-----------|
| Molecular Formula | C ₁₂ H ₂₂ O ₄ | [3][4] |
| Molecular Weight | 230.30 g/mol | [3][4][5] |
| CAS Number | 6938-94-9 | [3][4][5] |
| Appearance | Colorless, transparent liquid | [2] |
| Water Solubility | Insoluble | [6] |
| Log P (octanol/water) | 3.2 (estimated) | |

Environmental Fate

The environmental fate of **diisopropyl adipate** is governed by a combination of abiotic and biotic processes, which ultimately lead to its degradation.

Abiotic Degradation

Hydrolysis: As an ester, **diisopropyl adipate** is susceptible to hydrolysis, breaking down into adipic acid and isopropanol.[7] While specific kinetic data for **diisopropyl adipate** is not readily available, ester hydrolysis is a well-documented degradation pathway for similar compounds in aqueous environments. The rate of hydrolysis is influenced by pH and temperature.

Photolysis: Direct photolysis is not expected to be a significant degradation pathway for **diisopropyl adipate** as it does not contain chromophores that absorb light in the environmentally relevant UV spectrum (>290 nm).

Atmospheric Oxidation: In the atmosphere, volatile and semi-volatile organic compounds are primarily degraded by reaction with hydroxyl (•OH) radicals. While a specific atmospheric oxidation rate constant for **diisopropyl adipate** has not been determined, it is expected to be susceptible to this degradation pathway.

Biotic Degradation

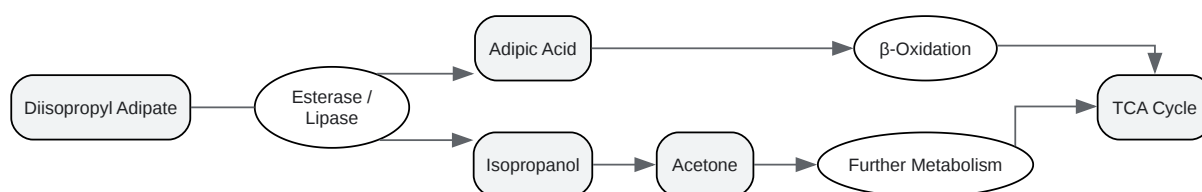
Diisopropyl adipate is consistently reported as being "readily biodegradable".[6] This indicates that it is likely to be rapidly and extensively broken down by microorganisms in various

environmental compartments such as soil and water.

The primary mechanism for the biodegradation of adipate esters is the initial hydrolysis of the ester bonds, catalyzed by microbial esterases or lipases. This enzymatic cleavage yields adipic acid and isopropanol.[8] Both of these metabolites are readily biodegradable by a wide range of microorganisms.

Biodegradation Pathway

The proposed aerobic biodegradation pathway of **diisopropyl adipate** is initiated by enzymatic hydrolysis, followed by the degradation of the resulting adipic acid and isopropanol through separate metabolic pathways.



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Caption: Proposed aerobic biodegradation pathway of **diisopropyl adipate**.

Degradation of Adipic Acid

Adipic acid, a six-carbon dicarboxylic acid, is a common metabolic intermediate and is readily degraded by many microorganisms. The primary pathway for its catabolism is the β -oxidation pathway, which is analogous to the degradation of fatty acids.[9][10] This process involves the sequential removal of two-carbon units in the form of acetyl-CoA, which can then enter the tricarboxylic acid (TCA) cycle for complete oxidation to carbon dioxide and water.

Degradation of Isopropanol

Isopropanol is also readily biodegradable by a variety of microorganisms.[11] The initial step in its aerobic degradation is typically the oxidation to acetone, catalyzed by an alcohol

dehydrogenase. Acetone is then further metabolized, eventually entering central metabolic pathways.^[11]

Quantitative Data on Environmental Fate

Quantitative data on the environmental fate of **diisopropyl adipate** is limited. The following table summarizes available information and estimates for related compounds.

| Parameter | Value/Endpoint | Test System/Conditions | Reference/Comment |
|---------------------------------|-----------------------------|--|--|
| Ready Biodegradability | Readily Biodegradable | OECD 301B (CO ₂ Evolution Test) | Stated in multiple safety data sheets, but specific test data not found. |
| Hydrolysis Half-life | Data not available | - | Expected to be a significant pathway based on ester chemistry. |
| Atmospheric Oxidation Half-life | Data not available | - | Expected to react with •OH radicals. |
| Aquatic Toxicity | LC50 (96h, fish): 16.3 mg/L | Pimephales promelas | |
| EC50 (48h, daphnia): 30.7 mg/L | Daphnia magna | | |
| IC50 (16h, bacteria): 800 mg/L | Bacteria | | |

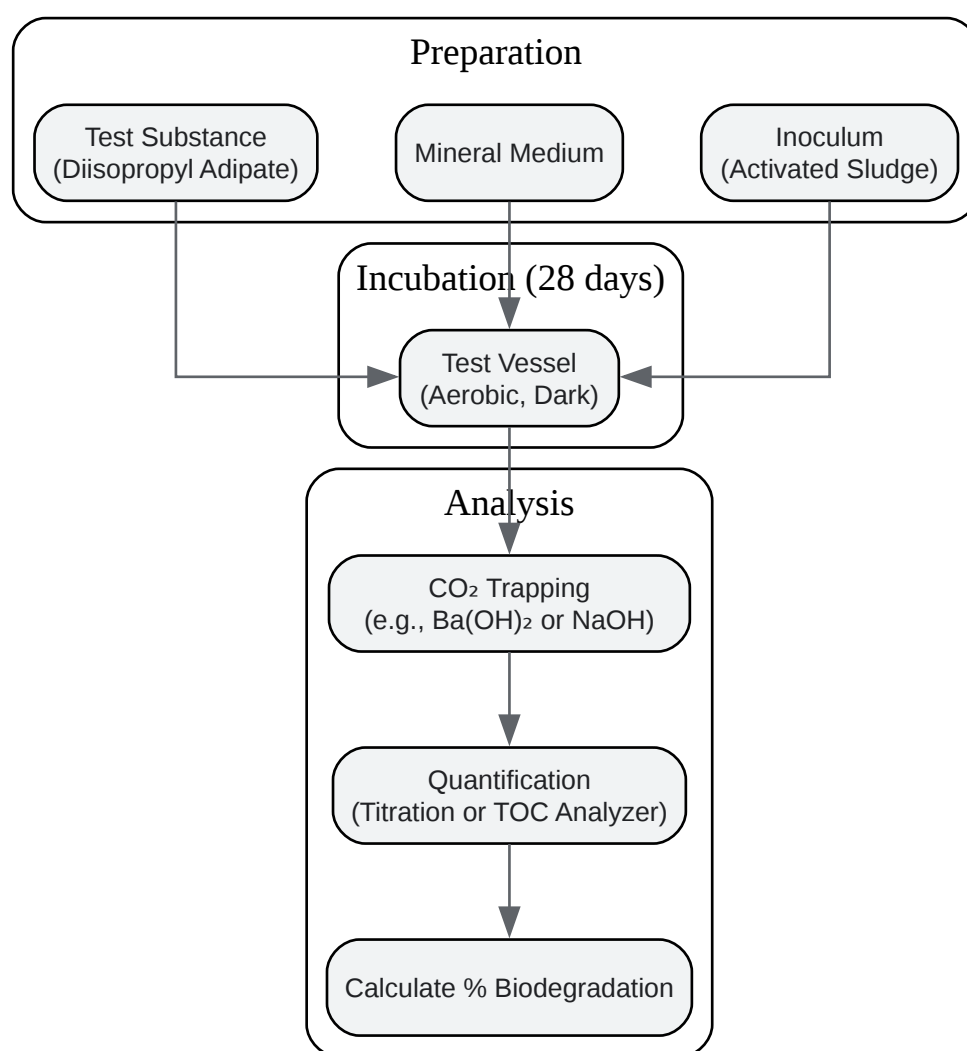
Experimental Protocols

OECD 301B: Ready Biodegradability – CO₂ Evolution Test

This standardized test is designed to assess the ready biodegradability of a chemical substance by microorganisms in an aerobic aqueous medium.

Principle: A solution or suspension of the test substance in a mineral medium is inoculated with a microbial population (typically from activated sludge) and incubated under aerobic conditions in the dark or diffuse light for 28 days. The amount of carbon dioxide evolved from the biodegradation of the test substance is measured and is expressed as a percentage of the theoretical maximum CO₂ production (ThCO₂), which is calculated from the molecular formula of the substance.[1][12]

Methodology Workflow:



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Caption: General workflow for the OECD 301B biodegradability test.

Key Experimental Parameters:

- Test Duration: 28 days[12][13]
- Inoculum: Mixed population of microorganisms, typically from the secondary effluent of a domestic wastewater treatment plant.
- Test Concentration: Typically 10-20 mg/L of the test substance as the sole source of organic carbon.
- Temperature: 20 ± 1 °C
- pH: Maintained between 6.5 and 8.5
- Controls: Blank (inoculum only), reference substance (e.g., sodium benzoate), and toxicity control.[13]
- Pass Criteria: For a substance to be considered "readily biodegradable," the percentage of biodegradation must reach at least 60% of the ThCO_2 within a 10-day window during the 28-day test period. The 10-day window begins when the degree of biodegradation has reached 10%.[12]

Conclusion

Diisopropyl adipate is considered to be a readily biodegradable substance. The primary degradation pathway involves an initial enzymatic hydrolysis to adipic acid and isopropanol, both of which are subsequently mineralized by microorganisms through well-established metabolic pathways like β -oxidation and the TCA cycle. While specific quantitative data on the rates of abiotic degradation processes such as hydrolysis and atmospheric oxidation are currently lacking, the available information strongly suggests that **diisopropyl adipate** is unlikely to persist in the environment. Further studies to determine the specific rate constants for these processes would provide a more complete environmental risk assessment.

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